

# Oleandrin Technical Support Center

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Oleandrin

CAS No.: 465-16-7

Cat. No.: S548407

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## Frequently Asked Questions

- **What is the stability of oleandrin in biological serum samples?** Oleandrin is stable in serum samples stored in plastic serum separator tubes (SSTs). Research shows no statistically significant change in the measured concentration of oleandrin for up to seven days of storage [1].
- **What are the recommended storage conditions for pure oleandrin?** Pure oleandrin should be stored as a dry powder in a tightly sealed container at -20°C or, if in a solvent, at -80°C [2] [3]. The storage area should be cool, well-ventilated, and away from direct sunlight and ignition sources [3].
- **Is oleandrin stable at room temperature?** Specific data on stability at room temperature is not available in the search results. For research purposes and to ensure long-term stability, it is strongly advised to follow the supplier's recommended storage conditions of -20°C or below [2] [3].
- **What materials are incompatible with oleandrin?** Oleandrin is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents [3].

## Oleandrin Stability & Storage Data

The following table consolidates key quantitative data and storage conditions from the literature.

Aspect	Condition	Details / Duration	Reference
Stability in Serum	Stored in Plastic Serum Separator Tubes (SSTs)	Stable for up to 7 days [1]	
Storage Temperature (Powder)	Freezer	Below -18°C to -20°C [2] [3]	
Storage Temperature (in solvent)	Freezer	-80°C [2] [3]	
Acute Oral Toxicity	GHS Classification	Category 4 (H302: Harmful if swallowed) [3]	
Aquatic Toxicity	GHS Classification	Chronic Category 1 (H410: Very toxic to aquatic life) [3]	

## Experimental Protocol: Confirming Oleandrin Stability in Serum

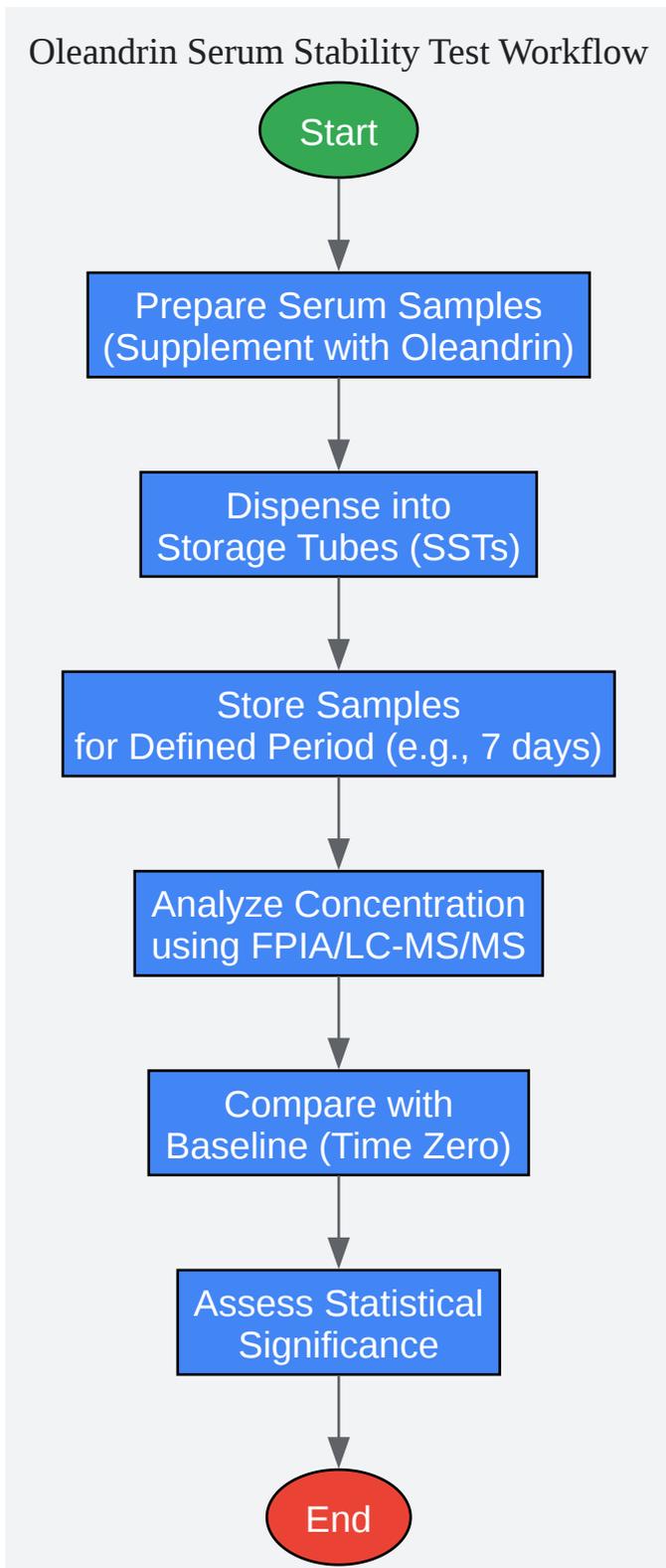
This protocol is based on a published study that investigated the stability of **oleandrin** in sera [1].

- **1. Principle:** The stability of **oleandrin** in a biological matrix is assessed by comparing its measured concentration over time against the baseline concentration at time zero. A stable compound will show no significant change in concentration.
- **2. Materials and Reagents:**
  - **Source of Oleandrin:** Oleander leaves extracted with absolute ethanol or a standard solution of pure **oleandrin** [1].
  - **Matrix:** Drug-free serum pools.
  - **Collection Tubes:** Plastic serum separator tubes (SSTs), plain glass tubes, and red-topped plastic tubes for comparison.
  - **Analysis Method:** Fluorescence polarization immunoassay (FPIA) for digoxin, which cross-reacts with **oleandrin**. For confirmatory testing, Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) can be used [1].
- **3. Procedure:**

- **Sample Preparation:** Supplement the drug-free serum pools with the oleander extract or the pure **oleandrin** solution [1].
  - **Aliquot and Store:** Dispense the supplemented serum into the different types of tubes (SSTs, glass, plastic) [1].
  - **Time-Point Measurement:** Analyze the aliquots stored in the SSTs at various time points. The cited study measured stability for up to seven days [1].
  - **Comparison:** Compare the apparent digoxin concentration (which reflects **oleandrin** concentration) in the stored samples with the original concentration in the freshly supplemented pool. Statistical analysis should be used to determine if any changes are significant [1].
- **4. Data Interpretation: Oleandrin** is considered stable under the test conditions if there is no statistically significant difference between the concentration measured at the end of the storage period and the concentration at time zero [1].

The workflow for this experimental protocol is illustrated in the following diagram:

## Oleandrin Serum Stability Test Workflow



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**Oleandrin** Serum Stability Test Workflow

## Critical Safety Information

**Oleandrin** is a toxic substance and requires careful handling.

- **Hazards:** It is harmful if swallowed (H302) and very toxic to aquatic life with long-lasting effects (H410) [3].
- **Personal Protective Equipment (PPE):** Always wear safety goggles, protective gloves, and impervious clothing. Use in a well-ventilated area [3].
- **First Aid:** If swallowed, **do NOT induce vomiting**. Rinse the mouth with water and call a physician or poison center immediately [3].

## Key Guidance Summary

For researchers, the key points to ensure **oleandrin** stability are:

- For **short-term storage of serum samples** containing **oleandrin**, use plastic serum separator tubes (SSTs), where it remains stable for at least one week [1].
- For **long-term storage of the pure compound**, keep **oleandrin** powder in a sealed container at **-20°C or lower** [2] [3].
- Always adhere to strict safety protocols, including the use of appropriate PPE, due to the compound's inherent toxicity [3].

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## References

1. Stability of oleander extract and oleandrin in sera stored ... [pubmed.ncbi.nlm.nih.gov]
2. Oleandrin - CAS 465-16-7 [plantaanalytica.com]
3. Oleandrin|465-16-7|MSDS [dcchemicals.com]

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**Address:** Ontario, CA 91761, United States

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